

Technical Guide: Physicochemical Properties of Guanoxyfen and its Salts

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Compound of Interest

Compound Name: *Guanoxyfen nitrate*

Cat. No.: *B15573597*

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Disclaimer: Publicly available scientific literature and chemical databases lack specific data on the physicochemical properties of **Guanoxyfen nitrate**. This guide provides available data for the base compound, Guanoxyfen, and its documented sulfate salt. A hypothetical protocol for the synthesis of **Guanoxyfen nitrate** is proposed based on established chemical principles.

Core Compound: Guanoxyfen

Guanoxyfen is a guanidine derivative. While specific data for many of its physicochemical properties are not readily available in public databases, its identity has been established.

- CAS Number: 13050-83-4
- Molecular Formula: $C_{10}H_{15}N_3O$

Physicochemical Data of Guanoxyfen and Guanoxyfen Sulfate

The most commonly cited salt of Guanoxyfen is the sulfate salt. The following table summarizes the available quantitative data for Guanoxyfen and Guanoxyfen sulfate.

Property	Guanoxyfen	Guanoxyfen Sulfate (2:1)
CAS Number	13050-83-4	1021-11-0
Molecular Formula	C ₁₀ H ₁₅ N ₃ O	C ₂₀ H ₃₂ N ₆ O ₆ S
Molecular Weight	193.25 g/mol (Calculated)	484.57 g/mol
Boiling Point	Not Available	371.9°C at 760 mmHg[1]
Melting Point	Not Available	Not Available[1]
Flash Point	Not Available	178.7°C[1]
Solubility	Not Available	Not Available[1]
Density	Not Available	Not Available[1]
Vapor Pressure	Not Available	9.97E-06 mmHg at 25°C[1]

Hypothetical Experimental Protocol: Synthesis of Guanoxyfen Nitrate

The following is a proposed, hypothetical experimental protocol for the synthesis of **Guanoxyfen nitrate** from Guanoxyfen base. This protocol has not been experimentally validated and should be adapted and performed with appropriate safety precautions by qualified personnel.

Objective: To synthesize **Guanoxyfen nitrate** via a neutralization reaction between Guanoxyfen free base and nitric acid.

Materials:

- Guanoxyfen free base
- Dilute nitric acid (e.g., 1 M HNO₃)
- Anhydrous diethyl ether or other suitable non-polar solvent
- Methanol or ethanol

- pH indicator paper or a calibrated pH meter
- Stir plate and magnetic stir bar
- Round-bottom flask
- Dropping funnel
- Büchner funnel and filter paper
- Vacuum flask
- Rotary evaporator
- Standard laboratory glassware

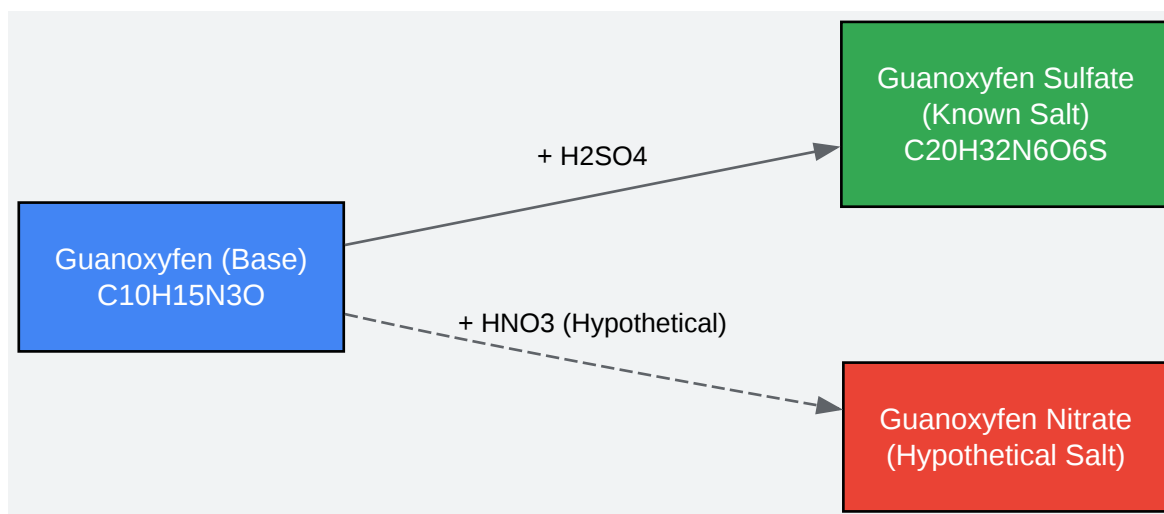
Procedure:

- Dissolution of Guanoxyfen:
 - Accurately weigh a sample of Guanoxyfen free base and dissolve it in a minimal amount of a suitable solvent, such as methanol or ethanol, in a round-bottom flask equipped with a magnetic stir bar.
 - Stir the solution at room temperature until all the Guanoxyfen has dissolved.
- Neutralization:
 - While stirring, slowly add dilute nitric acid dropwise to the Guanoxyfen solution using a dropping funnel.
 - Monitor the pH of the solution periodically using pH paper or a pH meter. Continue adding nitric acid until the solution is neutralized ($\text{pH} \approx 7$). Avoid making the solution strongly acidic.
- Precipitation and Isolation:

- Once neutralized, the **Guanoxyfen nitrate** salt may precipitate out of the solution. If no precipitate forms, slowly add a non-polar solvent like anhydrous diethyl ether to the stirred solution to induce precipitation.
- Continue stirring for a period (e.g., 30 minutes) to ensure complete precipitation.
- Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- Wash the solid with a small amount of cold diethyl ether to remove any unreacted starting materials or impurities.
- Drying and Characterization:
 - Dry the collected solid under vacuum to remove any residual solvent.
 - The resulting white or off-white solid is the hypothetical **Guanoxyfen nitrate**.
 - Characterize the product to confirm its identity and purity using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and elemental analysis. Determine the melting point of the synthesized compound.

Logical Relationship Diagram

The following diagram illustrates the relationship between the Guanoxyfen base, its known sulfate salt, and the hypothetical nitrate salt.



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Caption: Relationship between Guanoxyfen and its salts.

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References

- 1. Cas 1021-11-0, Guanoxyfen sulfate [USAN] | lookchem [lookchem.com]
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